

# Application Note: Comprehensive Purity Assessment of 4-(3-Chlorophenyl)-4-oxobutanoic acid

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## Compound of Interest

Compound Name:	4-(3-Chlorophenyl)-4-oxobutanoic acid
CAS No.:	62903-14-4
Cat. No.:	B1586318

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## Introduction

**4-(3-Chlorophenyl)-4-oxobutanoic acid** is a keto-acid derivative with potential applications in organic synthesis and as an intermediate in the manufacturing of pharmaceuticals and other specialty chemicals. The purity of this compound is a critical quality attribute that can significantly impact its reactivity, safety profile, and the quality of downstream products. This application note provides a comprehensive guide to the analytical techniques for the qualitative and quantitative purity assessment of **4-(3-Chlorophenyl)-4-oxobutanoic acid**, intended for researchers, scientists, and drug development professionals.

The methodologies detailed herein are designed to be robust and adhere to the principles of analytical procedure validation as outlined in the ICH Q2(R1) guidelines.<sup>[1][2][3]</sup> The selection of these techniques is based on their ability to provide orthogonal information on the identity, purity, and impurity profile of the target compound.

## Physicochemical Properties of 4-(3-Chlorophenyl)-4-oxobutanoic acid

A thorough understanding of the physicochemical properties of the analyte is fundamental to the development of robust analytical methods. While experimental data for **4-(3-Chlorophenyl)-4-oxobutanoic acid** is not extensively available in the public domain, the following table summarizes key computed properties and data from structurally related compounds to guide method development.

Property	Estimated Value/Information Source	Rationale for Analytical Method Development
Chemical Structure	The presence of a carboxylic acid, a ketone, and a chlorinated aromatic ring dictates the choice of spectroscopic and chromatographic techniques.	
Molecular Formula	C <sub>10</sub> H <sub>9</sub> ClO <sub>3</sub>	
Molecular Weight	212.63 g/mol	Essential for mass spectrometry and for converting between mass and molar units.
Appearance	Likely a white to off-white crystalline solid	Visual inspection can be a preliminary indicator of purity.
Melting Point	Expected to be a defined, sharp peak for a pure substance. A related compound, 4-(4-Methylphenyl)-4-oxobutanoic acid, has a melting point of 129 °C.[4]	Differential Scanning Calorimetry (DSC) is a key technique for determining purity based on melting point depression.
Solubility	Expected to be soluble in organic solvents like methanol, acetonitrile, and DMSO. Limited solubility in water is anticipated. A similar compound, 4-Amino-4-oxobutanoic acid, is soluble in water but not in alcohols or ethers.[5]	Crucial for sample preparation in chromatographic and spectroscopic analyses.
UV Absorbance	The chlorophenyl group will exhibit UV absorbance, likely	Enables detection and quantification by High-Performance Liquid

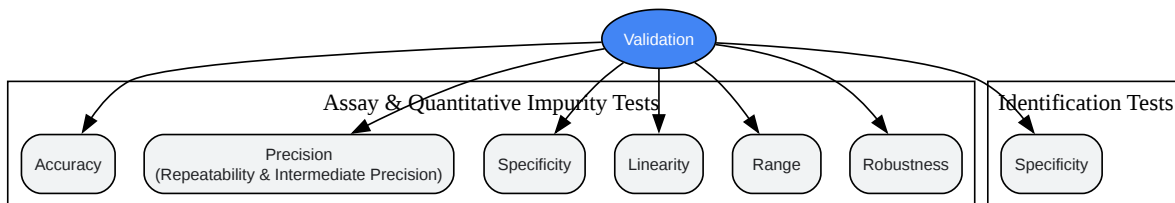
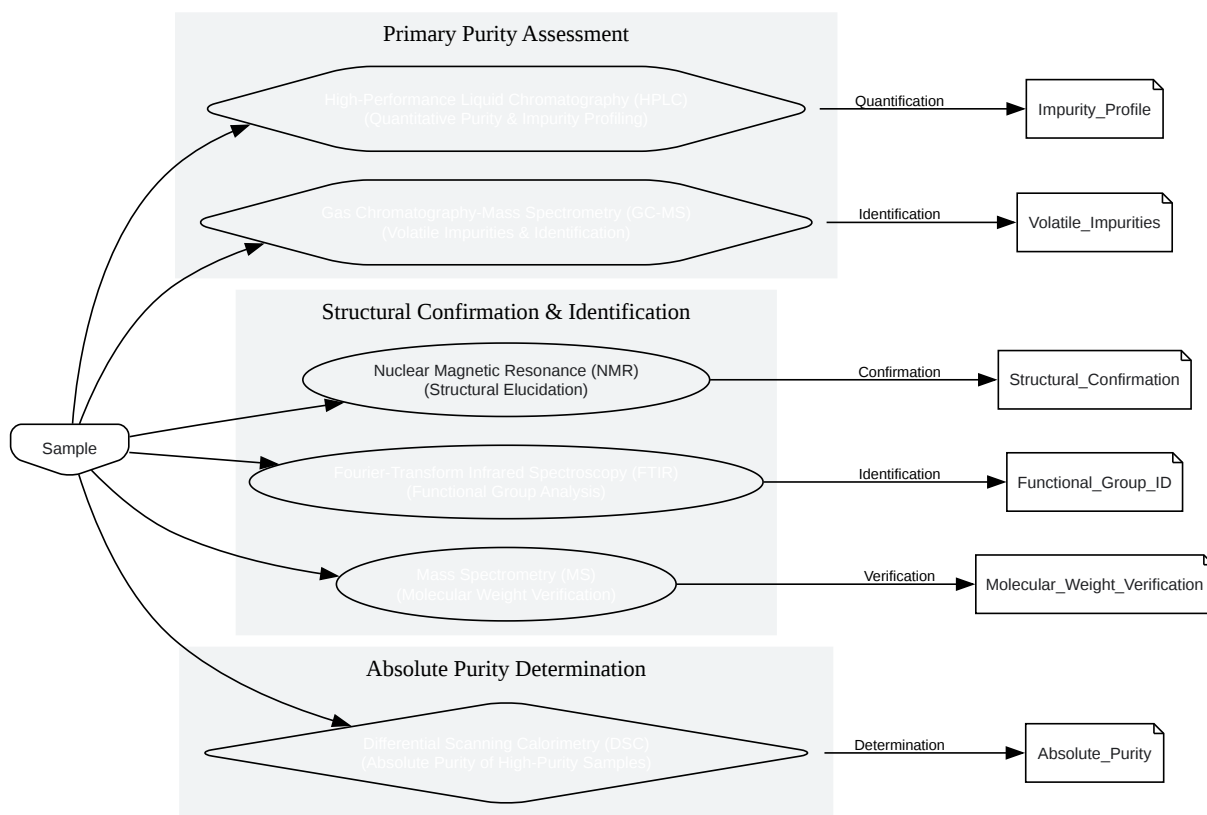
with a maximum between 240-  
280 nm.

Chromatography (HPLC) with  
a UV detector.

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## Orthogonal Analytical Approach for Purity Assessment

A multi-faceted analytical strategy is essential for a comprehensive purity assessment. This application note outlines a workflow that combines chromatographic, spectroscopic, and thermal analysis techniques to provide a holistic view of the sample's purity.



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## Sources

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